

Navigating the Analytical Landscape of Trimegestone-13C,d3: A Technical Guide

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Compound of Interest

Compound Name: Trimegestone-13C,d3

Cat. No.: B12365426

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive explanation of a representative Certificate of Analysis (CoA) for **Trimegestone-13C,d3**. Trimegestone, a potent synthetic progestin, is utilized in hormone replacement therapy and contraception. The isotopically labeled **Trimegestone-13C,d3** serves as an internal standard in pharmacokinetic and metabolic studies, enabling precise quantification of the parent drug. This guide will dissect the critical data points, experimental methodologies, and quality control parameters presented in a typical CoA for this compound, empowering researchers to confidently interpret and utilize this essential analytical standard.

Understanding the Certificate of Analysis: A Summary of Key Data

A Certificate of Analysis is a formal document that confirms a product meets its predetermined specifications. For a stable isotope-labeled compound like **Trimegestone-13C,d3**, the CoA provides crucial information regarding its identity, purity, and isotopic enrichment. The following tables summarize the quantitative data typically found in a CoA for **Trimegestone-13C,d3**.

Table 1: Identification and Chemical Properties

Parameter	Specification
Chemical Name	(17 β)-17-(2-Hydroxy-1-oxopropyl)-17-methyl-estra-4,9-dien-3-one-13C,d3
Molecular Formula	C ₂₁ ¹³ CH ₂₇ D ₃ O ₃
Molecular Weight	346.51 g/mol
CAS Number	74513-62-5 (Unlabeled)
Appearance	White to Off-White Solid
Solubility	Soluble in Methanol, Chloroform

Table 2: Purity and Impurity Profile

Test	Method	Acceptance Criteria	Result
Purity (HPLC)	HPLC-UV	≥ 98.0%	99.5%
Chemical Purity (NMR)	¹ H NMR	Conforms to Structure	Conforms
Mass Purity (MS)	LC-MS	Conforms to Structure	Conforms
Isotopic Purity	Mass Spectrometry	≥ 99% atom % D; ≥ 99% atom % ¹³ C	99.6% atom % D; 99.2% atom % ¹³ C
Residual Solvents	GC-HS	≤ 0.5%	< 0.1%
Water Content	Karl Fischer	≤ 1.0%	0.2%

Decoding the Experimental Protocols

The analytical results presented in a CoA are backed by rigorous experimental protocols. Understanding these methodologies is paramount for assessing the quality of the analytical standard.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

Purpose: To determine the chemical purity of **Trimegestone-13C,d3** by separating it from any non-isotopically labeled or other impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Quantification: The purity is calculated based on the area percentage of the main peak relative to the total peak area.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Purpose: To confirm the molecular weight and structure of **Trimegestone-13C,d3** and to determine its isotopic enrichment.

Methodology:

- Instrumentation: A Liquid Chromatography-Mass Spectrometry (LC-MS) system, often with a high-resolution mass analyzer (e.g., TOF or Orbitrap).
- Ionization: Electrospray Ionization (ESI) in positive mode.
- Analysis: The mass spectrum will show a peak corresponding to the $[M+H]^+$ ion of **Trimegestone-13C,d3**. The high-resolution mass measurement provides confirmation of the elemental composition. The isotopic distribution is analyzed to calculate the percentage of deuterium and carbon-13 incorporation.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

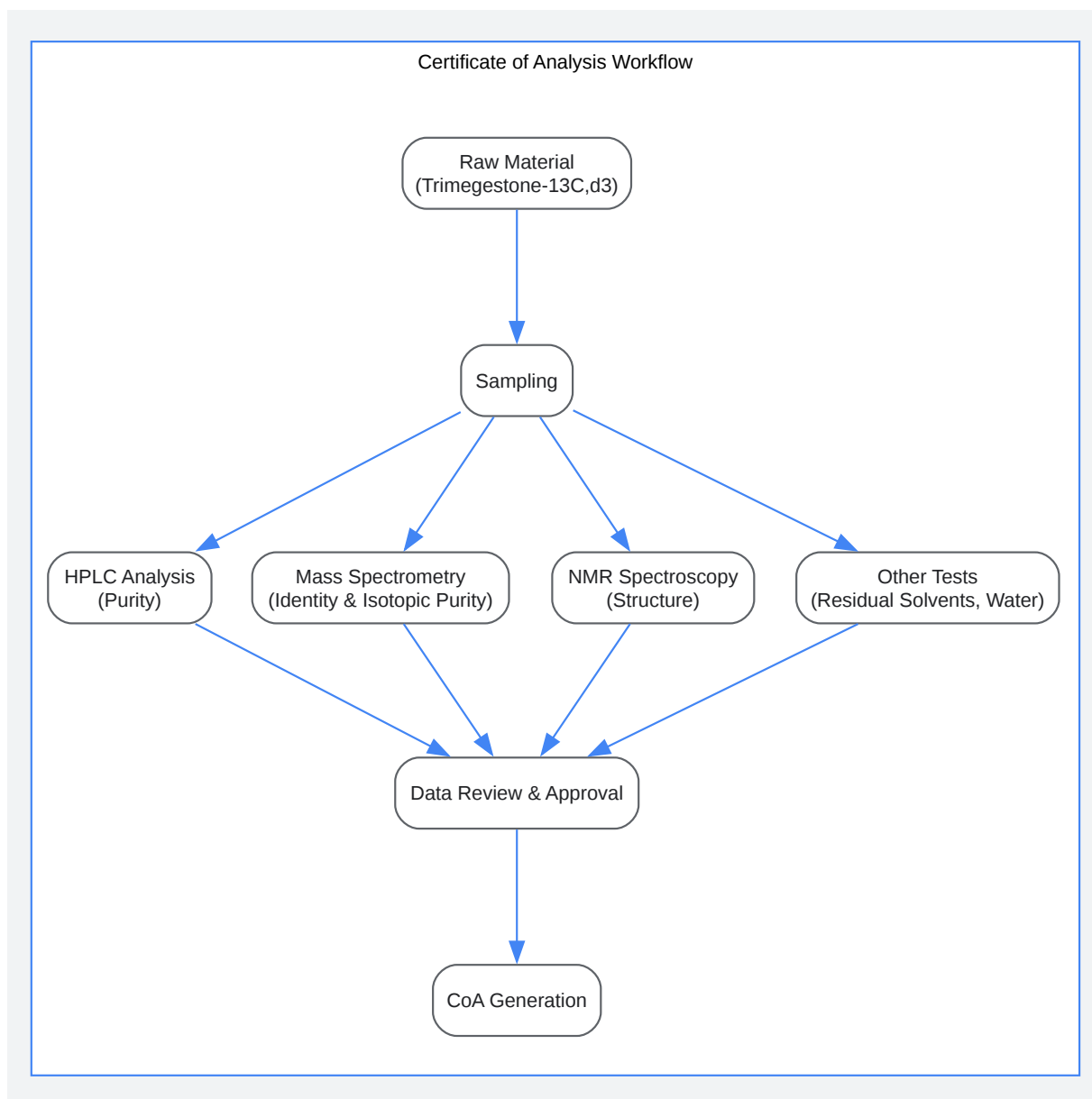
Purpose: To confirm the chemical structure of **Trimegestone-13C,d3**.

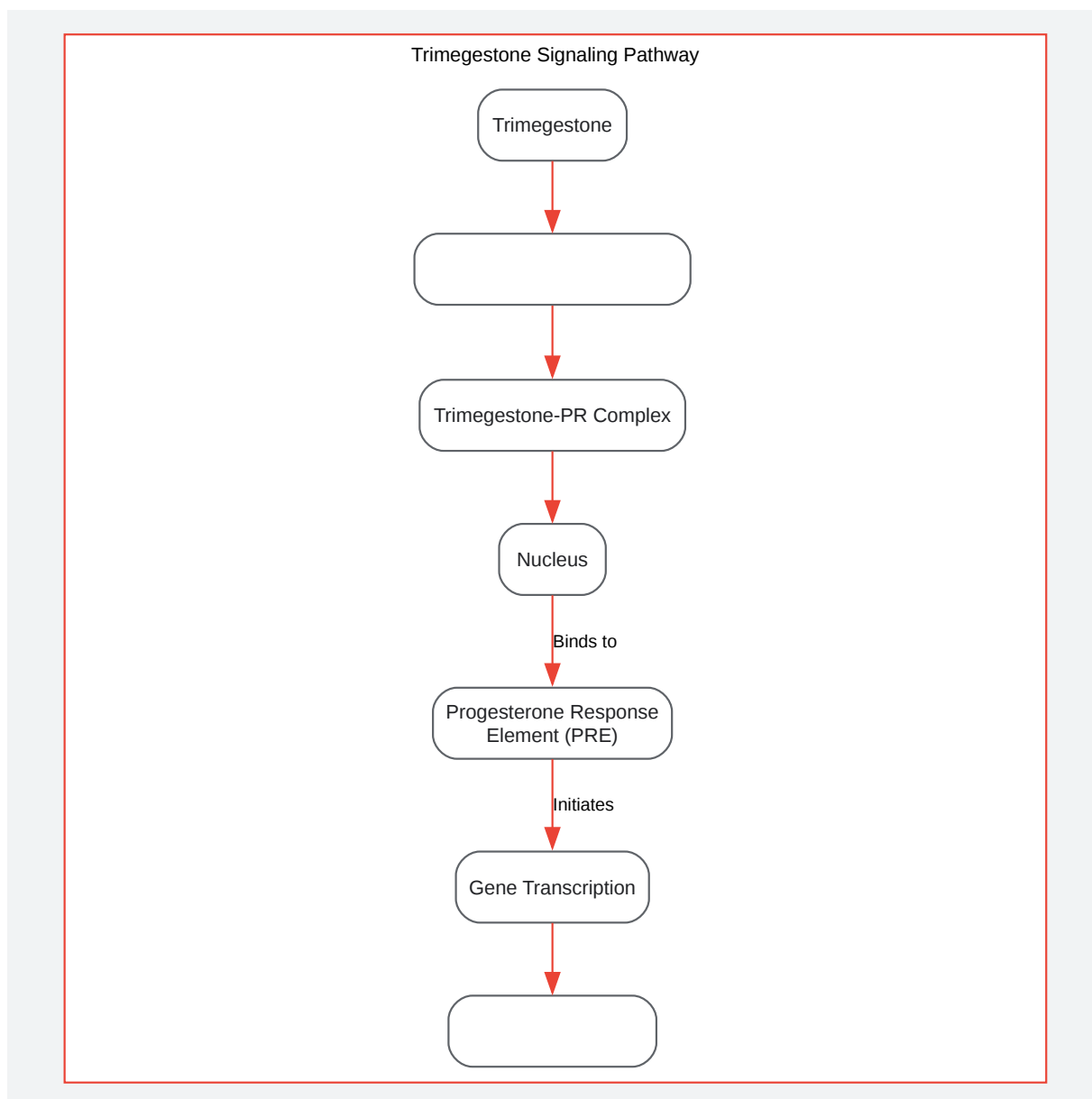
Methodology:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- Analysis: The ^1H NMR spectrum provides information on the number and environment of proton atoms, while the ^{13}C NMR spectrum provides information on the carbon skeleton. The positions of the deuterium and ^{13}C labels will result in characteristic changes in the spectra compared to the unlabeled compound.

Visualizing Analytical Workflows and Signaling Pathways

To further elucidate the context in which **Trimegestone-13C,d3** is utilized, the following diagrams illustrate a typical analytical workflow and the biological pathway of its parent compound.





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